

Application Notes and Protocols: Preparation of Bix 01294 Stock Solution in DMSO

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Compound of Interest

Compound Name: **Bix 01294**

Cat. No.: **B1192386**

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This document provides detailed protocols for the dissolution and preparation of **Bix 01294** stock solutions in Dimethyl Sulfoxide (DMSO). **Bix 01294** is a potent and selective inhibitor of G9a and G9a-like protein (GLP) histone methyltransferases, crucial enzymes in epigenetic regulation. Adherence to these guidelines will ensure the accurate preparation and storage of **Bix 01294** for reliable experimental outcomes.

Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **Bix 01294** is essential for its effective use in research.

Property	Value	Source
Molecular Formula	$C_{28}H_{38}N_6O_2$	[1]
Molecular Weight	490.64 g/mol	[1] [2]
Appearance	White to off-white solid	[2]
Purity	>95%	
Solubility in DMSO	>10 mM to 260 mg/mL	[3] [4]
Storage of Solid	-20°C for up to 3 years	[1] [4]
Storage of Solution	-80°C for up to 1 year	[1] [4]

Experimental Protocol: Preparation of a 10 mM Bix 01294 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **Bix 01294** in DMSO.

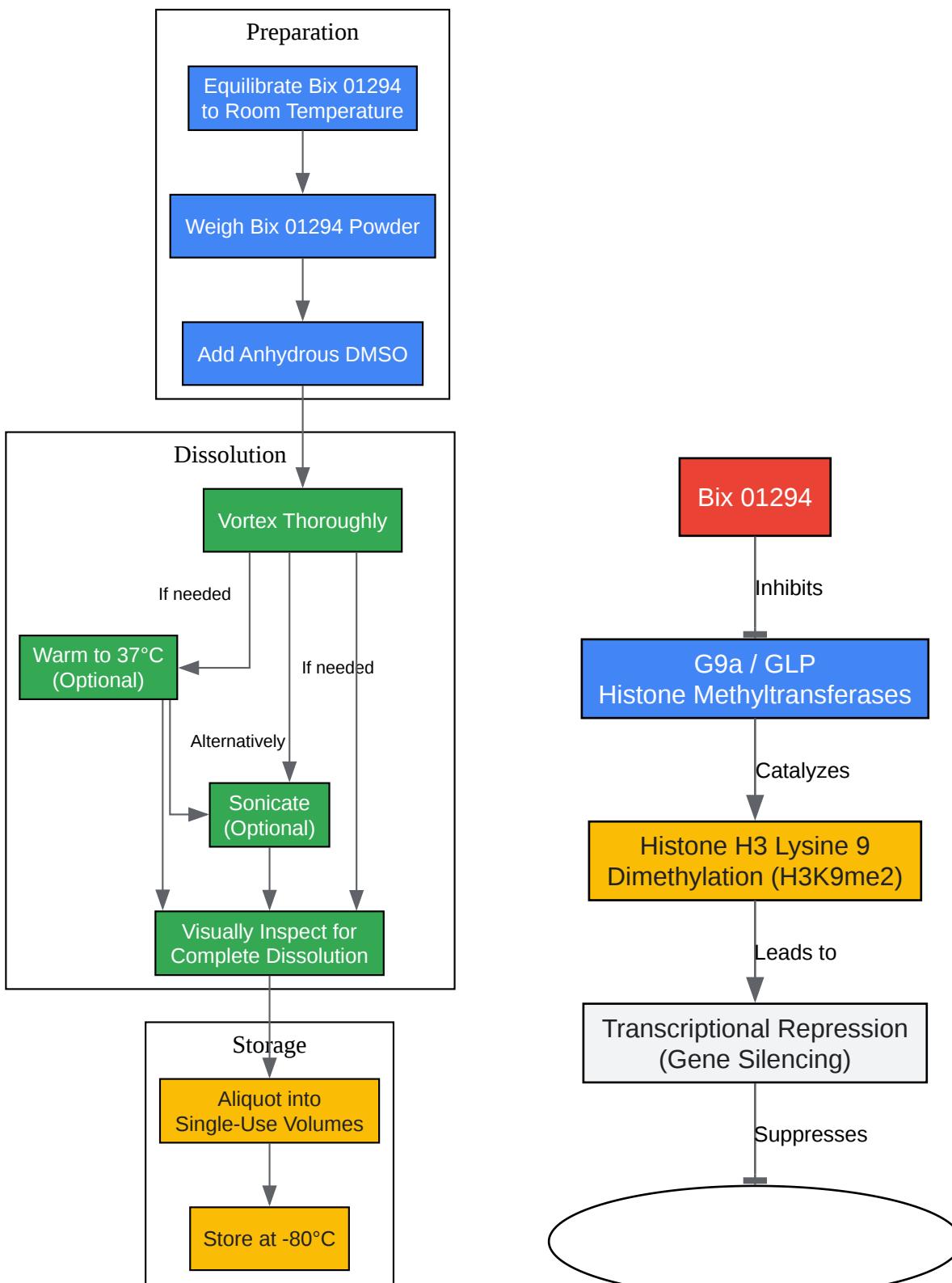
Materials:

- **Bix 01294** powder (Molecular Weight: 490.64 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Sonicator (optional)

Procedure:

- Equilibration: Allow the vial of **Bix 01294** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **Bix 01294** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.906 mg of **Bix 01294**.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **Bix 01294** powder. For a 10 mM solution from 4.906 mg of powder, add 1 mL of DMSO. It is recommended to use fresh DMSO as moisture can reduce the solubility of **Bix 01294**.^[5]
- Dissolution:
 - Securely cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, gentle warming of the solution in a 37°C water bath for 10-15 minutes can aid in dissolution.^[3]
 - Alternatively, sonication in an ultrasonic bath for a few minutes can also be used to break up any aggregates and promote solubilization.^{[1][4]}
- Visual Inspection: Visually inspect the solution to ensure that the **Bix 01294** has completely dissolved and that no particulate matter is visible. The solution should be clear.
- Aliquoting and Storage:
 - For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).^{[1][4]} For short-term storage, -20°C is also acceptable.

Experimental Workflow

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References

- 1. BIX-01294 | Autophagy | Histone Methyltransferase | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. apexbt.com [apexbt.com]
- 4. BIX-01294 trihydrochloride | Histone Methyltransferase | TargetMol [targetmol.com]
- 5. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Bix 01294 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1192386#how-to-dissolve-and-prepare-bix-01294-stock-solution-in-dmso>

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